

Naphthoxyacetic Acid (BNOA): Application Notes and Protocols for Commercial Horticulture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naphthoxylactic acid

Cat. No.: B077864

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Introduction

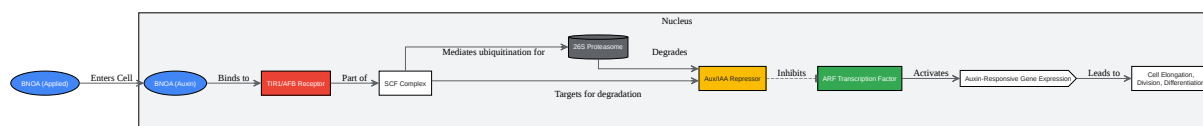
Naphthoxyacetic acid (BNOA), a synthetic auxin, is a widely utilized plant growth regulator in commercial horticulture. Its primary applications include promoting fruit set, stimulating fruit enlargement, and preventing premature fruit drop. BNOA functions as an auxin-like substance, absorbed by both leaves and roots, influencing cell division and elongation.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of BNOA in various horticultural crops.

Mechanism of Action: The Auxin Signaling Pathway

BNOA, as a synthetic auxin, influences plant growth and development by modulating the canonical auxin signaling pathway. This pathway is primarily mediated by the Transport Inhibitor Response 1/Auxin Signaling F-Box (TIR1/AFB) family of receptors.

In the absence of auxin, Auxin/Indole-3-Acetic Acid (Aux/IAA) proteins act as transcriptional repressors by binding to Auxin Response Factors (ARFs), thereby inhibiting the transcription of auxin-responsive genes. When BNOA is introduced, it binds to the TIR1/AFB receptor, promoting the interaction between TIR1/AFB and the Aux/IAA repressors. This interaction leads to the ubiquitination and subsequent degradation of the Aux/IAA proteins by the 26S

proteasome. The degradation of these repressors liberates the ARF transcription factors, allowing them to activate the expression of genes responsible for various growth responses, including cell elongation, division, and differentiation, which ultimately lead to fruit set and development.



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Caption: Simplified diagram of the BNOA-mediated auxin signaling pathway.

Commercial Applications and Quantitative Data

BNOA is effective in a variety of horticultural crops. The following tables summarize the recommended application rates and observed effects based on available data.

Table 1: Recommended BNOA Application Rates for Various Crops

Crop	Recommended Concentration (mg/L or ppm)	Application Timing	Primary Purpose
Tomato	50 - 100	Spraying at the beginning of flowering. [1]	Promote fruit set, prevent hollow fruits. [1]
Strawberry	30 - 50	Spraying at the beginning of flowering. [1]	Promote fruit set, stimulate fruit enlargement. [1]
Pineapple	40 - 60	Spraying at the beginning of flowering. [1]	Promote fruit set and growth. [1]
Grape	100 - 200	Dip branch shoots.	Promote rooting and sprouting.
Chili	40 - 60	Spraying at the blooming period.	Increase fruit setting, prevent fruit drop. [1]
Berry	40 - 50	Spraying at the blooming period.	Increase fruit setting, prevent fruit drop. [1]

Table 2: Reported Effects of BNOA on Crop Yield and Quality

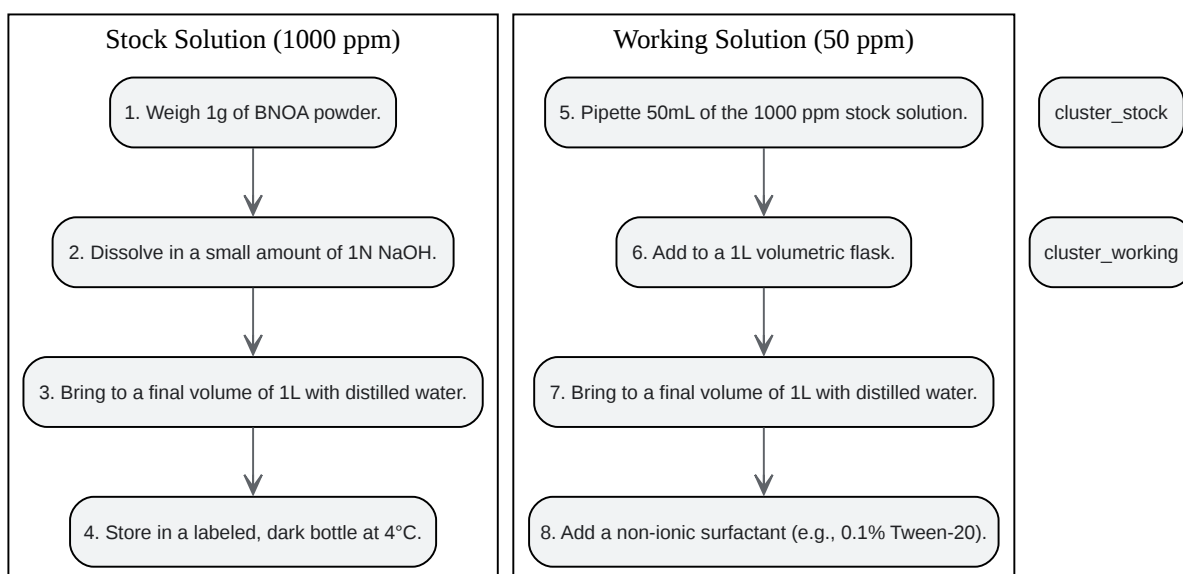
Crop	BNOA Concentration	Observed Effect
Cherry Tomato	Not Specified	Greatest increase in mean fruit weight and percentage of marketable fruit. [3]
Strawberry ('Senga Sengana')	Not Specified	Increased yield by 31.9% and fruit size by 11.6%.
Pepino	25 ppm and 50 ppm	Significantly increased total and marketable yields in the spring-summer period. [4]

Experimental Protocols

The following are detailed protocols for preparing BNOA solutions and conducting efficacy trials in a research setting.

Protocol 1: Preparation of BNOA Stock and Working Solutions

This protocol details the preparation of a 1000 ppm (mg/L) BNOA stock solution and subsequent dilution to a 50 ppm working solution.



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Caption: Workflow for preparing BNOA solutions.

Materials:

- BNOA powder (98% purity or higher)

- 1N Sodium Hydroxide (NaOH)
- Distilled or deionized water
- 1000 mL volumetric flasks
- Pipettes
- Magnetic stirrer and stir bar
- Weighing scale
- Amber glass bottle for storage
- Non-ionic surfactant (e.g., Tween-20)

Procedure:

- Stock Solution (1000 ppm):
 - Accurately weigh 1.0 gram of BNOA powder.
 - In a 1000 mL volumetric flask, dissolve the BNOA powder in a small volume (e.g., 10-20 mL) of 1N NaOH with gentle stirring. BNOA is sparingly soluble in water but dissolves in alkaline solutions.^{[1][2][5]}
 - Once fully dissolved, add distilled water to the flask, bringing the total volume to 1000 mL.
 - Mix the solution thoroughly.
 - Transfer the stock solution to a labeled amber glass bottle and store at 4°C for up to one month.
- Working Solution (e.g., 50 ppm):
 - To prepare a 50 ppm working solution, pipette 50 mL of the 1000 ppm stock solution into a clean 1000 mL volumetric flask.
 - Add distilled water to the mark to bring the final volume to 1000 mL.

- Add a non-ionic surfactant (e.g., 0.1% v/v Tween-20) to the final working solution to improve leaf surface coverage during application.
- Mix thoroughly before use.

Protocol 2: Efficacy Trial of BNOA on Tomato Fruit Set

This protocol outlines a randomized complete block design experiment to evaluate the effect of different BNOA concentrations on tomato fruit set and yield.

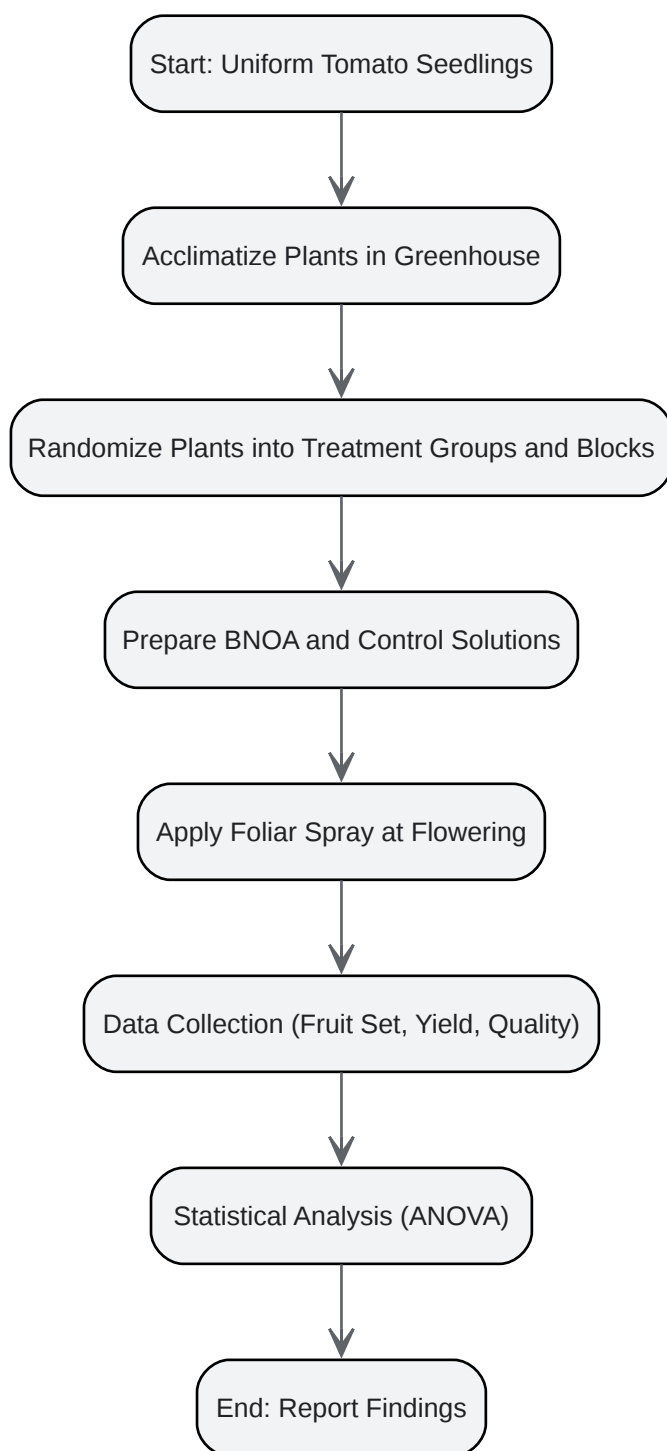
Experimental Design:

- Treatments:
 - T1: Control (water + surfactant)
 - T2: 50 ppm BNOA
 - T3: 75 ppm BNOA
 - T4: 100 ppm BNOA
- Replicates: 4 blocks
- Experimental Unit: 5 tomato plants per treatment per block.

Procedure:

- Plant Material and Growth Conditions:
 - Use a uniform tomato cultivar (e.g., 'Moneymaker').
 - Grow plants in a greenhouse under standard horticultural practices (e.g., 25/18°C day/night temperature, 16-hour photoperiod).
- Application:
 - Apply treatments as a foliar spray at the onset of flowering of the second truss.

- Spray plants until runoff, ensuring complete coverage of the flower clusters.
- Use a handheld sprayer, and rinse thoroughly between treatments to avoid cross-contamination.
- Data Collection:
 - Fruit Set Percentage: Tag 5 flower clusters per plant at the time of spraying. Ten days after anthesis, count the number of set fruits and the total number of flowers in each cluster. Calculate the percentage of fruit set.
 - Fruit Yield: Harvest all mature fruits from each experimental unit. Record the total number of fruits and the total weight (kg) per plant.
 - Fruit Quality Parameters:
 - Randomly select 10 ripe fruits per experimental unit.
 - Measure individual fruit weight (g) and diameter (mm).
 - Determine Total Soluble Solids (TSS) using a digital refractometer.
 - Assess for any signs of phytotoxicity or fruit malformation.
- Statistical Analysis:
 - Analyze the collected data using Analysis of Variance (ANOVA) appropriate for a randomized complete block design.
 - Use a mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means at $p < 0.05$.



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Caption: Experimental workflow for BNOA efficacy trial on tomatoes.

Safety Precautions

BNOA can cause irreversible eye injury and may be harmful if swallowed or absorbed through the skin.[5] Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling the chemical. Work in a well-ventilated area. Refer to the Safety Data Sheet (SDS) for complete safety information.

Conclusion

Naphthoxyacetic acid is a valuable tool in commercial horticulture for improving fruit set and yield in a variety of crops. The provided application notes and protocols offer a foundation for researchers and professionals to effectively utilize BNOA. Further optimization of concentrations and application timings may be necessary for specific cultivars and growing conditions.

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- To cite this document: BenchChem. [Naphthoxyacetic Acid (BNOA): Application Notes and Protocols for Commercial Horticulture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077864#naphthoxyacetic-acid-as-a-growth-regulator-in-commercial-horticulture]

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